

Commercial Sourcing and Technical Guide for High-Purity 3-Bromo-4-methylbenzonitrile

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Compound of Interest

Compound Name: 3-Bromo-4-methylbenzonitrile

Cat. No.: B1282943

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of high-purity **3-Bromo-4-methylbenzonitrile**, a key intermediate in pharmaceutical and agrochemical synthesis. This document details specifications from various suppliers, outlines relevant experimental protocols for its synthesis and analysis, and contextualizes its application in modern drug discovery, particularly in the development of kinase inhibitors.

Commercial Suppliers and Specifications

High-purity **3-Bromo-4-methylbenzonitrile** is available from a range of commercial chemical suppliers. The typical purity levels offered are $\geq 97\%$ or $\geq 98\%$. Below is a summary of prominent suppliers and their standard specifications for this compound.

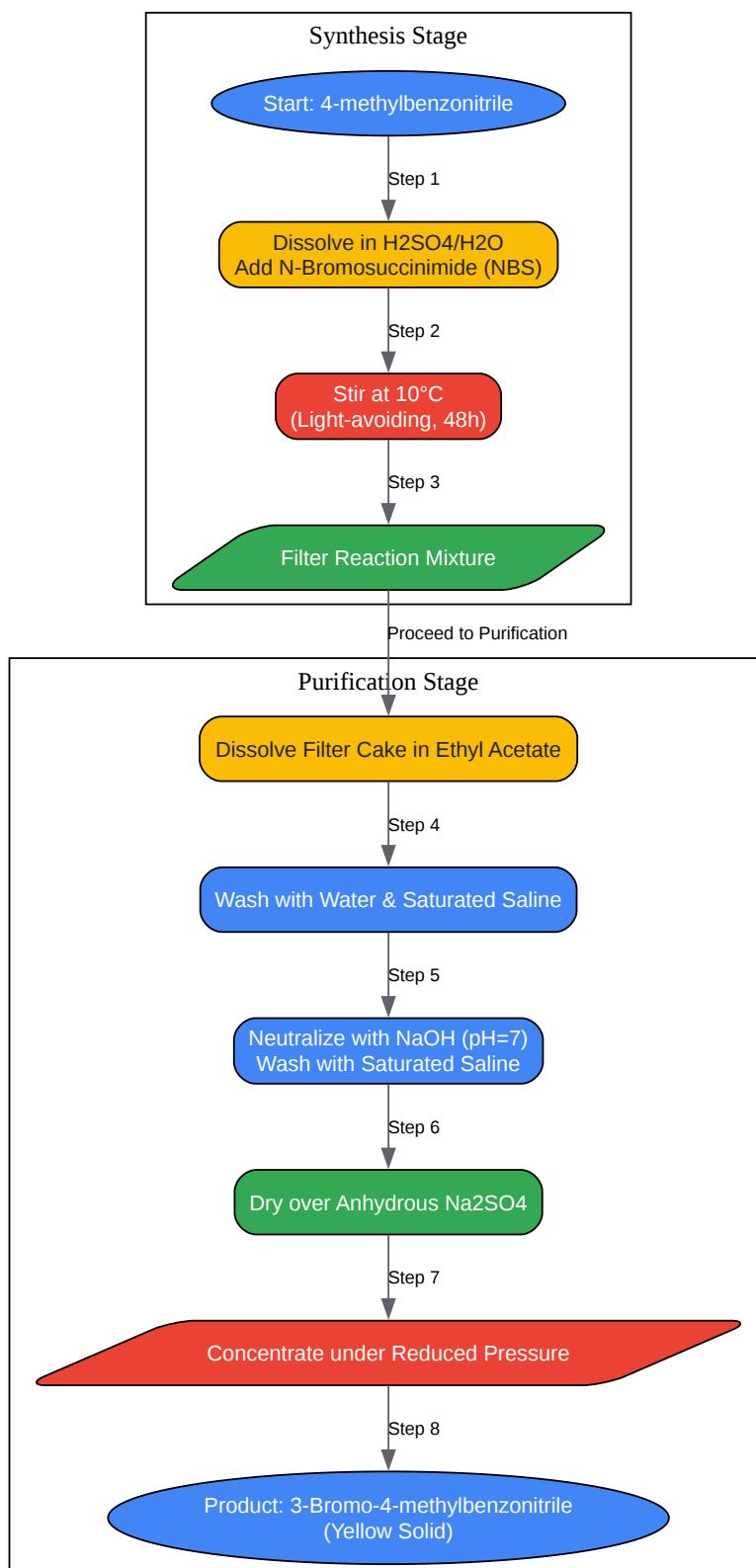
Supplier	CAS Number	Purity	Appearance	Melting Point (°C)
Sigma-Aldrich	42872-74-2	97%	Solid	41-45
Fisher Scientific	42872-74-2	97%	Not Specified	Not Specified
Alfa Aesar	42872-74-2	97%	Not Specified	Not Specified
NINGBO INNO PHARMCHEM CO.,LTD.	42872-74-2	≥98.0%	Red low-melting solid	Not Specified
Various Suppliers on ChemicalBook	42872-74-2	98% or 99%	White to off-white solid	41-45

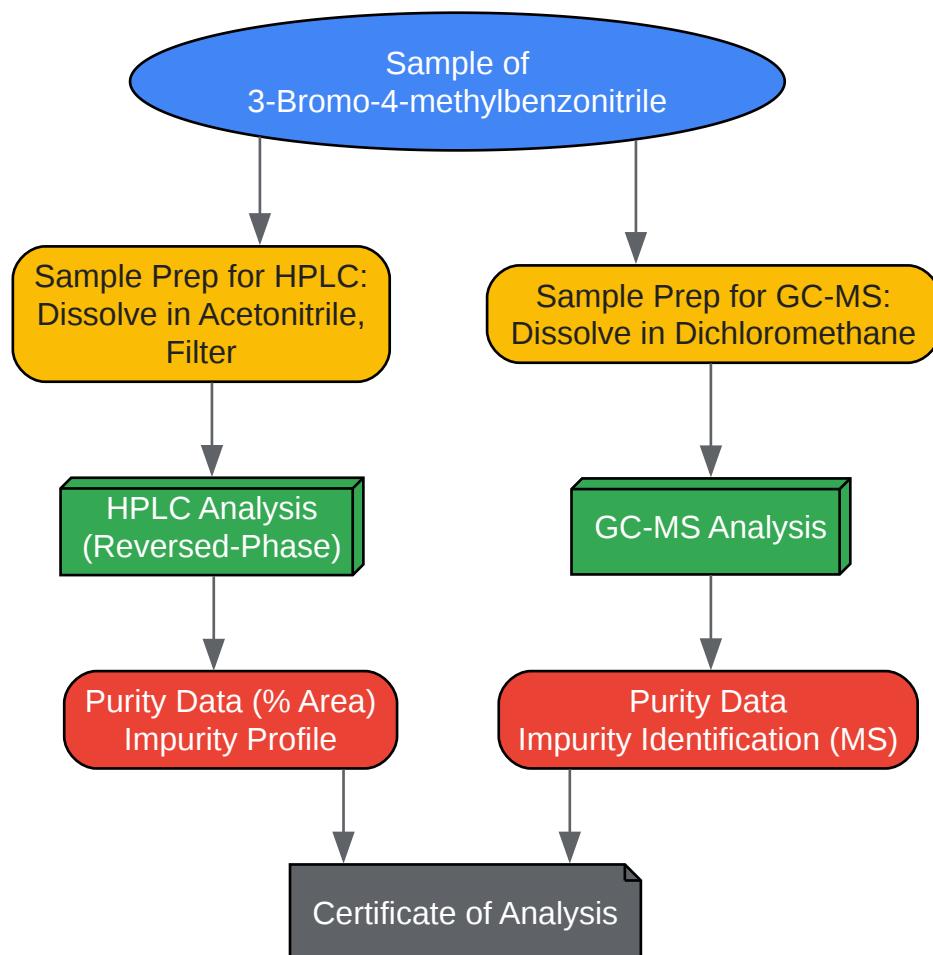
Synthesis and Purification

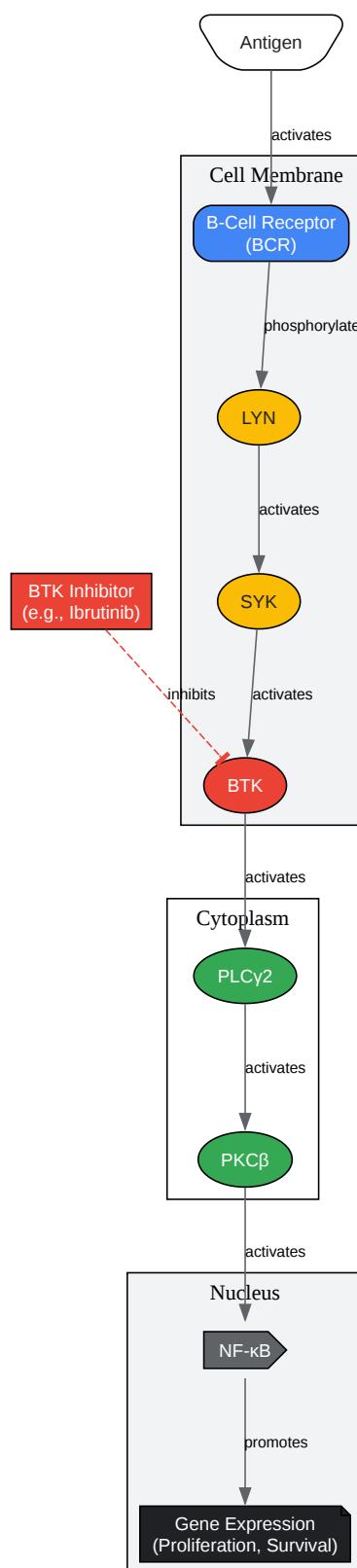
The following section details a common laboratory-scale synthesis and purification protocol for **3-Bromo-4-methylbenzonitrile**, adapted from established chemical literature.[\[1\]](#)

Synthesis Workflow

The synthesis of **3-Bromo-4-methylbenzonitrile** is typically achieved through the bromination of 4-methylbenzonitrile.





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References

- 1. [documents.thermofisher.com \[documents.thermofisher.com\]](https://documents.thermofisher.com/documents.thermofisher.com)
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